

# An In-depth Technical Guide to Ethyl 2,4,6-trimethylbenzoate

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## Compound of Interest

Compound Name: Ethyl 2,4,6-trimethylbenzoate

Cat. No.: B156424

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## Introduction

**Ethyl 2,4,6-trimethylbenzoate**, an aromatic ester, is a compound of interest in various scientific and industrial fields. This technical guide provides a comprehensive overview of its synonyms, key properties, synthesis, and analytical methodologies. While its primary applications have been in the fragrance and flavor industries, its structural motifs are also explored in organic synthesis and medicinal chemistry. This document aims to be a core resource for professionals requiring detailed information on this compound.

## Synonyms

The following are recognized synonyms for **Ethyl 2,4,6-trimethylbenzoate**:

- 2,4,6-Trimethylbenzoic Acid Ethyl Ester[1]
- Ethyl Mesitylenecarboxylate[1]
- Mesitylenecarboxylic Acid Ethyl Ester[1]
- Ethyl mesitoate[2]
- Benzoic acid, 2,4,6-trimethyl-, ethyl ester[2][3]

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ethyl 2,4,6-trimethylbenzoate** is presented in the tables below. This data is essential for its handling, characterization, and application in experimental settings.

Table 1: General Properties

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	192.25 g/mol	[2][3][4]
Appearance	Colorless to light yellow liquid	[1]
CAS Number	1754-55-8	[1][3]

Table 2: Physical Properties

Property	Value	Unit	Reference
Boiling Point	121 / 7 mmHg	°C	[3]
Density	1.00	g/cm <sup>3</sup>	[3]
Refractive Index	1.5020	[3]	[4]
logP (Octanol/Water Partition Coefficient)	2.789	[4]	
Water Solubility (log <sub>10</sub> WS)	-3.56	mol/L	

Table 3: Spectroscopic Data

Spectroscopic Method	Key Data Points	Reference
Mass Spectrometry (GC-MS, EI)	m/z peaks at 192 (M+), 147, 146, 163, 119	[2]
<sup>13</sup> C NMR	A spectrum is available in public databases.	[2]

## Synthesis of Ethyl 2,4,6-trimethylbenzoate

The most common method for the synthesis of **Ethyl 2,4,6-trimethylbenzoate** is the Fischer esterification of 2,4,6-trimethylbenzoic acid with ethanol in the presence of an acid catalyst.

### Experimental Protocol: Fischer Esterification

Materials:

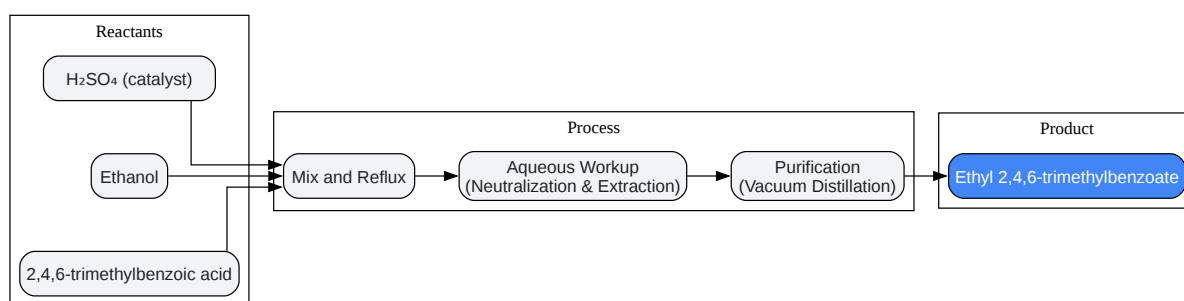
- 2,4,6-trimethylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,4,6-trimethylbenzoic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.

- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **Ethyl 2,4,6-trimethylbenzoate**.
- The crude product can be purified by vacuum distillation.

## Synthesis Workflow



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Caption: Fischer Esterification Workflow for **Ethyl 2,4,6-trimethylbenzoate** Synthesis.

## Analytical Methodologies

High-performance liquid chromatography (HPLC) is a suitable technique for the analysis of **Ethyl 2,4,6-trimethylbenzoate**, allowing for purity assessment and quantification.

## Experimental Protocol: HPLC Analysis

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column

Mobile Phase:

- A gradient or isocratic mixture of acetonitrile and water, with a small amount of acid (e.g., phosphoric acid or formic acid) to improve peak shape.

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Ethyl 2,4,6-trimethylbenzoate** of known concentration in a suitable solvent (e.g., acetonitrile). Prepare a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Dissolve the sample containing **Ethyl 2,4,6-trimethylbenzoate** in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm syringe filter before injection.
- **Chromatographic Conditions:**
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
  - Mobile Phase: Acetonitrile/water gradient (e.g., starting with 50:50 and increasing the acetonitrile percentage over time)
  - Flow Rate: 1.0 mL/min

- Detection Wavelength: Determined by UV-Vis scan (typically around 230 nm for benzoyl compounds)
- Injection Volume: 10-20 µL
- Analysis: Inject the standards and samples onto the HPLC system. Identify the peak corresponding to **Ethyl 2,4,6-trimethylbenzoate** based on its retention time compared to the standard. Quantify the amount of the compound in the sample by comparing its peak area to the calibration curve generated from the standards.

## Biological Activity

There is limited publicly available data on the specific biological activity of **Ethyl 2,4,6-trimethylbenzoate**. While some sources suggest potential antimicrobial properties, detailed studies confirming this and elucidating any mechanism of action are lacking. Research on structurally related compounds, such as certain 2,4,6-trimethylbenzenesulfonyl hydrazones, has shown antibacterial activity, but these findings cannot be directly extrapolated to the ethyl ester. Further investigation is required to characterize the biological profile of **Ethyl 2,4,6-trimethylbenzoate**. At present, no specific signaling pathways have been identified for this compound.

## Conclusion

This technical guide provides a foundational understanding of **Ethyl 2,4,6-trimethylbenzoate** for researchers and professionals in drug development and related fields. The information on its synonyms, physicochemical properties, synthesis, and analytical methods is intended to support further research and application. The current gap in knowledge regarding its specific biological activities presents an opportunity for future investigations to explore the potential of this compound beyond its current applications.

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## References

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